

Stability and storage conditions for Chloramine-T hydrate powder.

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Compound of Interest

Compound Name: Chloramine-T hydrate

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Stability and Storage of Chloramine-T Hydrate: A Technical Guide

Chloramine-T hydrate, a versatile N-chloro-p-toluenesulfonamide sodium salt, is a widely utilized reagent in organic synthesis, analytical chemistry, and as a disinfectant. Its efficacy and the reproducibility of experimental results are intrinsically linked to its stability. This technical guide provides an in-depth overview of the stability and optimal storage conditions for **Chloramine-T hydrate** powder, tailored for researchers, scientists, and professionals in drug development.

Physicochemical Properties and General Stability

Chloramine-T hydrate is a white to slightly yellow crystalline powder with a slight odor of chlorine. It is soluble in water and alcohols but insoluble in non-polar organic solvents like benzene and chloroform.^[1] The solid form is generally stable under normal, controlled conditions. However, its stability is significantly influenced by several environmental factors, including temperature, light, humidity, and pH (in aqueous solutions).

Factors Affecting Stability and Recommended Storage

Several factors can compromise the integrity of **Chloramine-T hydrate**, leading to its degradation. Understanding these factors is crucial for maintaining its quality and ensuring the

validity of its application.

Temperature

Elevated temperatures accelerate the decomposition of **Chloramine-T hydrate**. The release of its water of hydration begins at temperatures above 60°C.[2] It is strongly recommended to avoid heating the powder, especially above 130°C.[1] For long-term storage, a range of temperatures are suggested by various suppliers, from refrigerated conditions (+2°C to +8°C) [3] to room temperature (15–25 °C).[4] One supplier notes a shelf life of at least four years when stored at -20°C.[5]

Light

Exposure to direct sunlight should be avoided as it can induce decomposition. It is advisable to store **Chloramine-T hydrate** in opaque or amber containers to protect it from light.

Moisture and Air

Chloramine-T hydrate is sensitive to moisture and air.[6] It slowly decomposes in the presence of air.[7] Therefore, it is imperative to store the powder in tightly sealed containers to prevent exposure to atmospheric moisture and air. Some suppliers recommend storing under an inert gas.[6]

pH (in Aqueous Solutions)

The stability of Chloramine-T in aqueous solutions is highly dependent on the pH. Solutions in strongly alkaline media are noted to be quite stable, even at elevated temperatures up to 60°C. [8] Conversely, in acidic to neutral conditions (pH 2.65–5.65), the solution is less stable, with the maximum decomposition rate observed around pH 4.7.[8] This instability is attributed to the partial disproportionation of monochloramine-T into dichloramine-T and p-toluenesulfonamide. [8] Contact with acids should be strictly avoided as it leads to the liberation of toxic chlorine gas.[2][9]

Summary of Storage Recommendations

For optimal stability and to ensure a consistent shelf life, the following storage conditions for **Chloramine-T hydrate** powder are recommended:

| Parameter | Recommendation | Rationale |
|------------------------|--|--|
| Temperature | Store in a cool place. Specific recommendations vary from +2°C to +8°C[3] to 15-25°C.[4] For prolonged shelf life, -20°C is also suggested.[5] | To minimize thermal decomposition.[1][2] |
| Light | Store in a dark place, protected from direct sunlight. | To prevent photodegradation. |
| Atmosphere | Keep in a tightly closed container[2][6][9] in a dry, well-ventilated area.[9] Storage under an inert gas is also recommended.[6] | To protect from moisture and air-induced decomposition.[7] |
| Incompatible Materials | Store away from acids, strong oxidizing agents, and reducing agents.[1][9][10] | Contact with acids liberates toxic chlorine gas.[2] Reactions with other agents can be hazardous. |

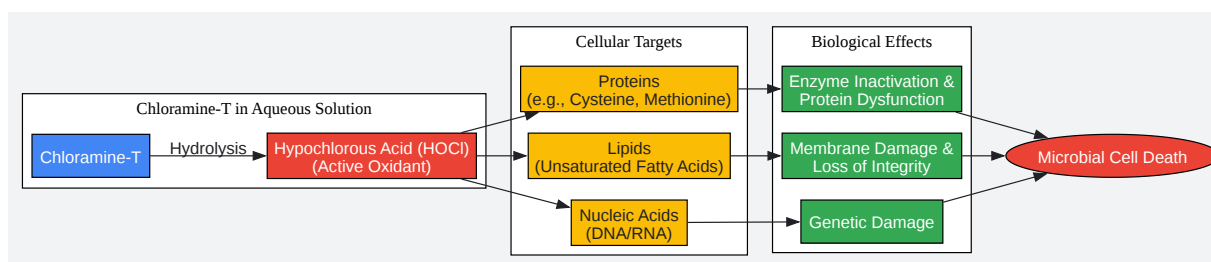
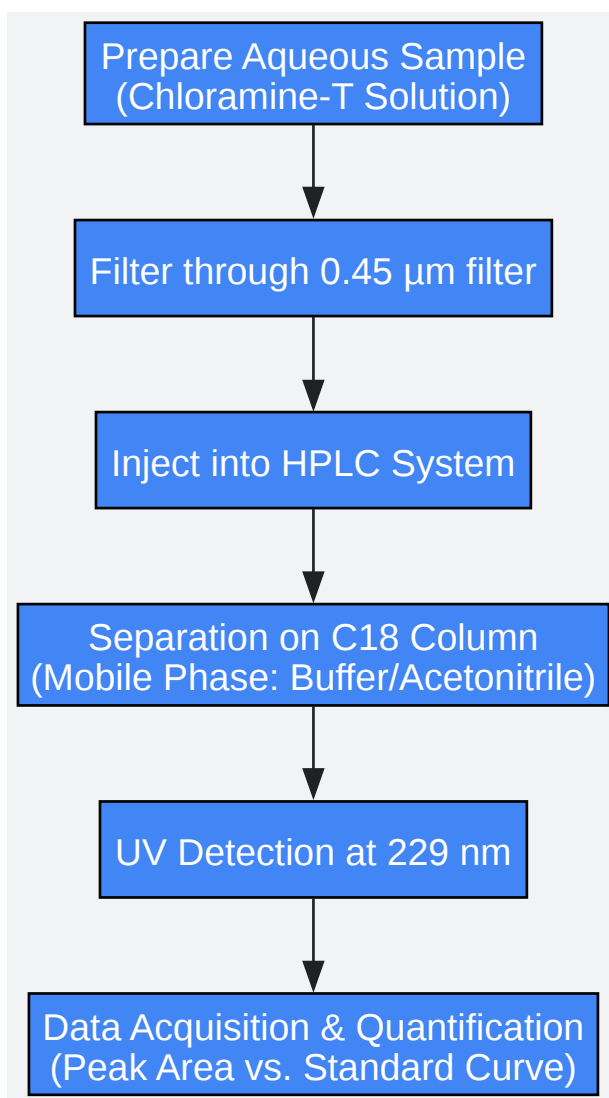
Shelf Life

The shelf life of **Chloramine-T hydrate** can vary depending on the supplier and the storage conditions. Some manufacturers provide a specific shelf life, such as 12 months or 5 years.[11][12] Others indicate a stability of at least 4 years under appropriate storage.[5] In some cases, no expiration date is assigned, and routine quality control by the user is recommended to ensure its suitability for a given application.

Decomposition

The decomposition of **Chloramine-T hydrate** can be initiated by the factors mentioned above. In aqueous solution, it hydrolyzes to form hypochlorous acid (HOCl) and p-toluenesulfonamide.[13] The hypochlorous acid is a potent oxidizing and chlorinating agent and is central to many of Chloramine-T's applications.[13]

Thermal decomposition of **Chloramine-T hydrate** can release a variety of hazardous substances, including toxic fumes of hydrogen chloride, chlorine, carbon monoxide, and oxides of nitrogen and sulfur.[9]



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References

- 1. shop.optitemp.com [shop.optitemp.com]
- 2. carlroth.com [carlroth.com]
- 3. Chloramine T trihydrate CAS 7080-50-4 | 102424 [merckmillipore.com]
- 4. carlroth.com:443 [carlroth.com:443]
- 5. caymanchem.com [caymanchem.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. Chloramine-T | C7H7ClNNaO2S | CID 3641960 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. PlumX [plu.mx]
- 9. tedpella.com [tedpella.com]
- 10. pentachemicals.eu [pentachemicals.eu]
- 11. oxfordlabchem.com [oxfordlabchem.com]
- 12. CHLORAMINE T TRIHYDRATE AR | Lab chemical distributors, Laboratory chemical suppliers, Laboratory chemicals manufacturer, Lab chemicals exporter, Lab chemical manufacturer, Laboratory Chemicals, Lab chemical supplier, Alpha Chemika India. [alphachemika.co]
- 13. What is the mechanism of Chloramine T? [synapse.patsnap.com]
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